

Essential Safety and Handling Guidance for Verimol J

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Compound of Interest

Compound Name: Verimol J

Cat. No.: B15315553

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Disclaimer: A specific Safety Data Sheet (SDS) for **Verimol J**, identified as 2-(2-hydroxypropyl)-5-methoxyphenol (CAS No. 212516-43-3), could not be located. The following information is based on safety data for structurally similar methoxyphenol compounds and should be used as general guidance only. It is imperative that a comprehensive, substance-specific risk assessment be conducted by qualified personnel before handling **Verimol J**.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals who may handle **Verimol J**. The procedural guidance is based on the known hazards of similar chemical compounds.

Hazard Profile of Structurally Similar Methoxyphenols

The following table summarizes the common hazards associated with methoxyphenol compounds, which may be analogous to the hazards of **Verimol J**.

Hazard Classification	Description	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed.	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Skin Corrosion/Irritation	Causes skin irritation.	Wear protective gloves. IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse.
Serious Eye Damage/Irritation	Causes serious eye irritation.	Wear eye protection/face protection. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Aquatic Hazard (Acute)	Harmful to aquatic life.	Avoid release to the environment. Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE) for Handling

Based on the hazard profile of similar compounds, the following personal protective equipment is recommended when handling **Verimol J**.

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for larger quantities or when there is a significant splash hazard.	Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn. For larger scale operations, chemical-resistant coveralls may be necessary.	Select gloves based on the specific solvent being used, if any. Regularly inspect gloves for signs of degradation or puncture.
Respiratory Protection	Typically not required for small-scale laboratory use with adequate ventilation. If aerosols may be generated or ventilation is poor, a NIOSH-approved respirator with organic vapor cartridges should be used.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.
Footwear	Closed-toe shoes are mandatory in a laboratory setting. For larger quantities or where spills are possible, chemical-resistant boots are recommended.	

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.

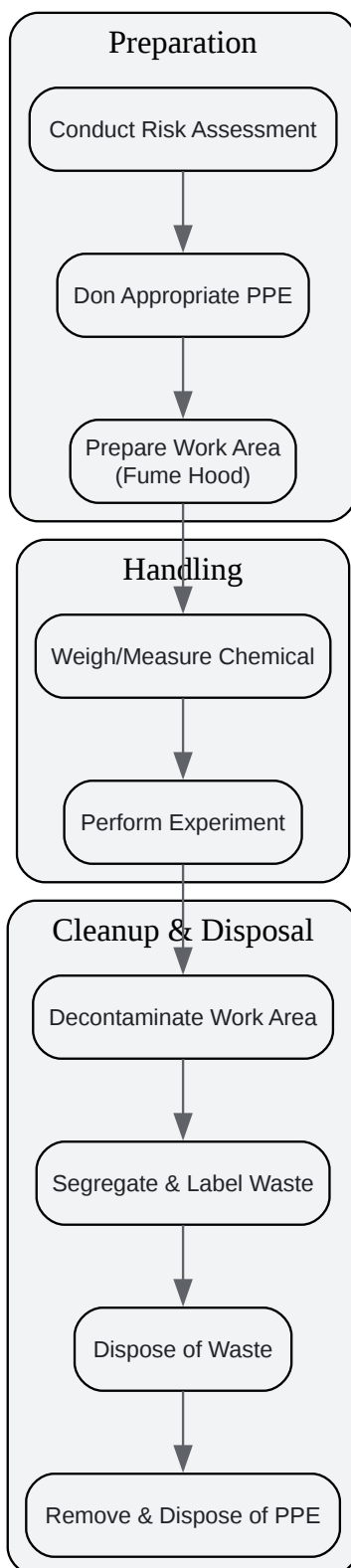
- Avoid contact with skin, eyes, and clothing.^[1]
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Contaminated materials and empty containers should be treated as hazardous waste.
- Do not dispose of down the drain or into the environment.

Experimental Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of a potentially hazardous chemical like **Verimol J** in a laboratory setting.



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Caption: General workflow for safe chemical handling.

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References

- 1. fishersci.com [fishersci.com]
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